

Ethyl 3,4-dichlorophenylacetate CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 3,4-dichlorophenylacetate*

Cat. No.: *B1333806*

[Get Quote](#)

In-Depth Technical Guide: Ethyl 3,4-Dichlorophenylacetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Ethyl 3,4-dichlorophenylacetate**, a halogenated aromatic compound of interest in chemical synthesis and potentially in drug discovery. This document details its chemical identity, physical properties, and a standard method for its synthesis. The information is curated to support researchers and professionals in the fields of chemistry and drug development.

Chemical Identity and Properties

Ethyl 3,4-dichlorophenylacetate is systematically known as ethyl 2-(3,4-dichlorophenyl)acetate. Its core structure consists of a benzene ring substituted with two chlorine atoms at the 3 and 4 positions, with an ethyl acetate group attached to a methylene bridge.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value
CAS Number	6725-45-7 [1]
Molecular Formula	C ₁₀ H ₁₀ Cl ₂ O ₂ [1]
Molecular Weight	233.09 g/mol
IUPAC Name	ethyl 2-(3,4-dichlorophenyl)acetate [1]
Canonical SMILES	CCOC(=O)Cc1cc(Cl)c(Cl)cc1
InChI Key	Not readily available

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Not specified, likely a liquid or low-melting solid
Boiling Point	100-105 °C at 0.21 mmHg
Purity	Typically available at >97%
Solubility	Expected to be soluble in organic solvents

Synthesis of Ethyl 3,4-Dichlorophenylacetate

The most common and direct method for the synthesis of **Ethyl 3,4-dichlorophenylacetate** is through the Fischer esterification of its parent carboxylic acid, 3,4-Dichlorophenylacetic acid.

Reaction Scheme

The synthesis involves the acid-catalyzed reaction of 3,4-Dichlorophenylacetic acid with ethanol. A strong acid, typically sulfuric acid, is used as the catalyst. The reaction is driven to completion by removing the water formed as a byproduct, often by using an excess of the alcohol reactant.

3,4-Dichlorophenylacetic Acid

[Click to download full resolution via product page](#)

Fischer Esterification of 3,4-Dichlorophenylacetic Acid.

Experimental Protocol: Fischer Esterification

This protocol outlines a standard laboratory procedure for the synthesis of **Ethyl 3,4-dichlorophenylacetate**.

Materials:

- 3,4-Dichlorophenylacetic acid (1.0 eq)
- Absolute ethanol (10-20 volumes)
- Concentrated sulfuric acid (0.1-0.2 eq)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)

- Anhydrous sodium sulfate

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

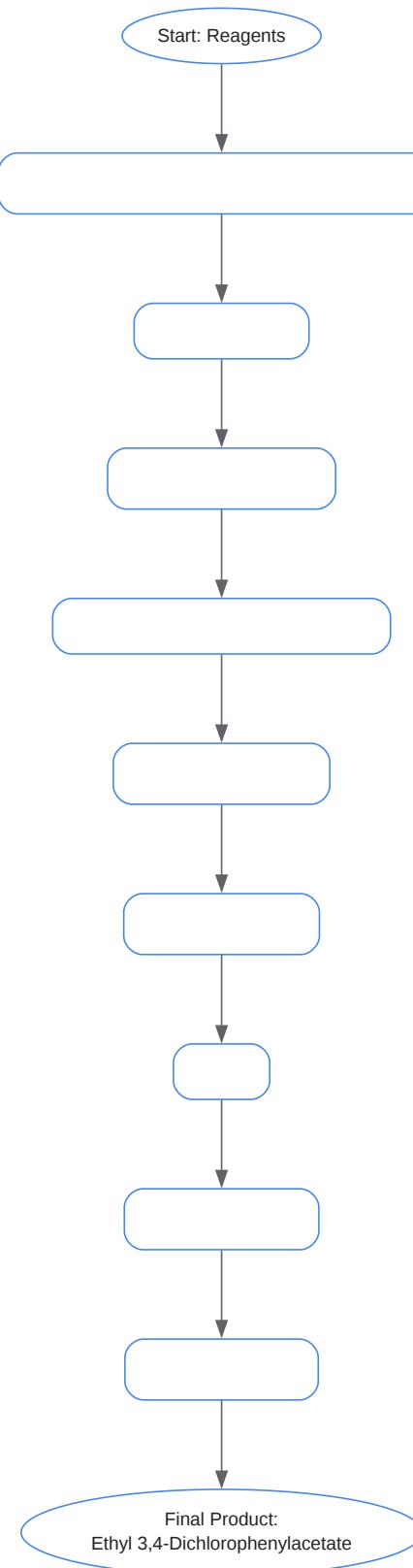
Procedure:

- To a solution of 3,4-dichlorophenylacetic acid (1.0 eq) in absolute ethanol (10-20 volumes) in a round-bottom flask, add concentrated sulfuric acid (0.1-0.2 eq) dropwise at room temperature with stirring.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and remove the excess ethanol under reduced pressure using a rotary evaporator.
- Dissolve the resulting residue in ethyl acetate.
- Transfer the ethyl acetate solution to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate in vacuo to yield the crude **Ethyl 3,4-dichlorophenylacetate**.

- The crude product can be further purified by vacuum distillation.

Logical Workflow for Synthesis and Purification

The following diagram illustrates the logical workflow for the synthesis and purification of **Ethyl 3,4-dichlorophenylacetate**.

[Click to download full resolution via product page](#)

Workflow for the Synthesis and Purification of **Ethyl 3,4-Dichlorophenylacetate**.

Potential Applications and Further Research

Halogenated phenylacetic acid derivatives are important intermediates in the synthesis of various pharmaceuticals and agrochemicals. While specific biological activities or signaling pathway interactions for **Ethyl 3,4-dichlorophenylacetate** are not extensively documented in publicly available literature, its structural similarity to other biologically active compounds suggests potential for further investigation.

Researchers in drug development may consider this compound as a building block for creating novel molecules with potential therapeutic applications. Further studies are warranted to explore its bioactivity, toxicological profile, and potential as a lead compound in various screening programs. The detailed synthetic protocol provided herein offers a solid foundation for producing this compound for research purposes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Ethyl 3,4-dichlorophenylacetate CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1333806#ethyl-3-4-dichlorophenylacetate-cas-number-and-molecular-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com